

The Discovery and Isolation of Galanganone C: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of the discovery, isolation, and structural elucidation of **Galanganone C**, a novel chalcone identified from the rhizomes of Alpinia galanga. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry, offering a comprehensive resource on the methodologies employed in the identification of this compound.

Introduction

Alpinia galanga, a plant belonging to the Zingiberaceae family, is a well-known medicinal plant in Southern Asia, traditionally used for various therapeutic purposes.[1] Its rhizomes are a rich source of bioactive compounds, including essential oils, flavonoids, and phenylpropanoids.[2] [3] Recent phytochemical investigations have led to the discovery of novel chalcones, among them **Galanganone C**, which possesses a unique long-chain alkylphenol moiety.[4] This guide details the pioneering work that led to its isolation and characterization.

Experimental Protocols

The following sections outline the detailed experimental procedures for the extraction and isolation of **Galanganone C** from the rhizomes of Alpinia galanga, as well as the analytical methods used for its structural elucidation.

Plant Material

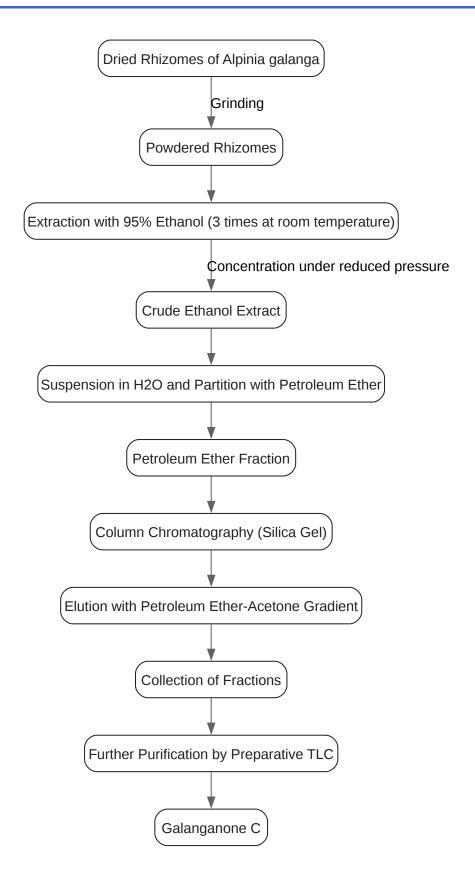


Dried rhizomes of Alpinia galanga were used as the starting material for the isolation process.

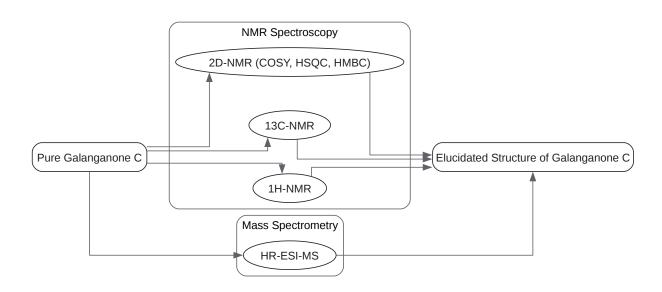
Extraction and Isolation

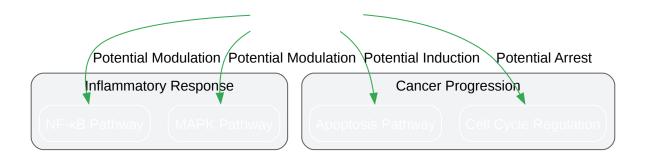
The isolation of **Galanganone C** was achieved through a multi-step extraction and chromatographic process. The general workflow is depicted below.











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References

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- 2. researchgate.net [researchgate.net]
- 3. Human Metabolome Database: 13C NMR Spectrum (1D, 125 MHz, H2O, experimental) (HMDB0000883) [hmdb.ca]
- 4. New chalcones bearing a long-chain alkylphenol from the rhizomes of Alpinia galanga -PubMed [pubmed.ncbi.nlm.nih.gov]
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